

An In-depth Technical Guide to 2-(Thiophen-2-ylthio)acetic Acid

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Compound of Interest

Compound Name: 2-(Thiophen-2-ylthio)acetic acid

CAS No.: 7342-42-9

Cat. No.: B1266796

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Thiophen-2-ylthio)acetic acid**, a sulfur-containing heterocyclic compound. This document delves into its fundamental chemical properties, a proposed synthesis pathway, and its potential applications in the fields of medicinal chemistry and materials science. While publicly available data on this specific molecule is limited, this guide synthesizes the known information and provides expert insights based on the chemistry of related thiophene derivatives.

Core Molecular Attributes

2-(Thiophen-2-ylthio)acetic acid is an organic compound featuring a thiophene ring linked through a sulfur atom (thioether linkage) to an acetic acid moiety.

Molecular Formula and Weight

The chemical formula of **2-(Thiophen-2-ylthio)acetic acid** is $C_6H_6O_2S_2$ [1]. Its molecular weight is 174.24 g/mol [1].

Structural Representation

The structural formula of **2-(Thiophen-2-ylthio)acetic acid** is presented below:

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Physicochemical and Spectroscopic Profile

Detailed experimental data for the physicochemical properties of **2-(Thiophen-2-ylthio)acetic acid** are not extensively reported in publicly available literature. However, based on its structure and data from commercial suppliers, the following characteristics can be summarized.

Quantitative Data Summary

Property	Value/Information	Source(s)
CAS Number	7342-42-9	[1][2]
Molecular Formula	C6H6O2S2	[1]
Molecular Weight	174.24 g/mol	[1]
Physical Form	Solid	
Purity	Typically ≥95%	
Storage Temperature	Room temperature	

Spectroscopic Characteristics

While specific spectra are not readily available in published literature, the expected spectroscopic signatures of **2-(Thiophen-2-ylthio)acetic acid** can be predicted based on its functional groups:

- ¹H NMR:** The proton NMR spectrum would be expected to show characteristic signals for the protons on the thiophene ring, a singlet for the methylene (-CH₂-) protons of the acetic acid group, and a broad singlet for the carboxylic acid proton.

- ^{13}C NMR: The carbon NMR spectrum would display signals for the four distinct carbons of the thiophene ring, the methylene carbon, and the carbonyl carbon of the carboxylic acid.
- IR Spectroscopy: The infrared spectrum would be characterized by a broad absorption band for the O-H stretch of the carboxylic acid, a sharp peak for the C=O stretch of the carbonyl group, and bands corresponding to the C-S and C-H bonds of the thiophene ring.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound.

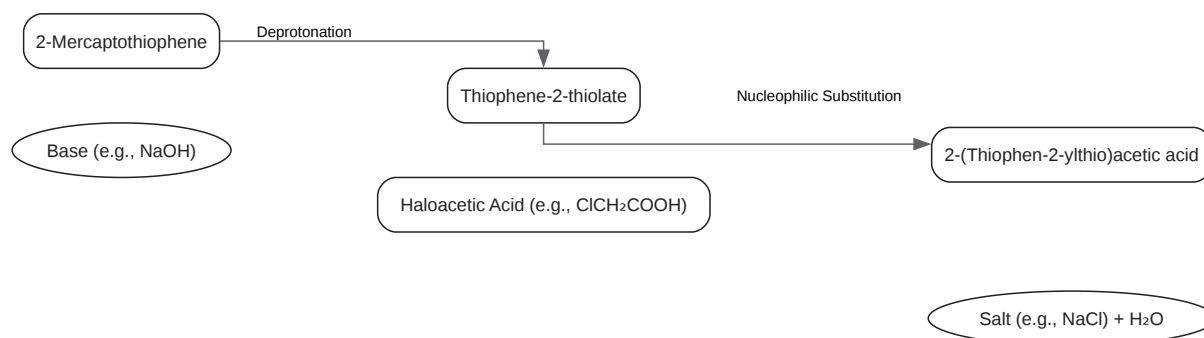
Commercial suppliers like BLD Pharm indicate the availability of analytical data such as NMR, HPLC, and LC-MS for this compound upon request[3].

Synthesis and Reaction Chemistry

A specific, detailed, and peer-reviewed synthesis protocol for **2-(Thiophen-2-ylthio)acetic acid** is not widely published. However, a plausible and chemically sound synthetic route can be proposed based on established reactions of thiols with haloacetic acids. A likely method involves the nucleophilic substitution reaction between 2-mercaptothiophene and a haloacetic acid, such as chloroacetic acid or bromoacetic acid, under basic conditions.

Proposed Synthesis Pathway

The synthesis can be envisioned as a two-step process: the deprotonation of 2-mercaptothiophene to form the more nucleophilic thiolate, followed by its reaction with the haloacetic acid.



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Caption: Proposed synthesis of **2-(Thiophen-2-ylthio)acetic acid**.

Experimental Protocol: A Representative Methodology

The following protocol is a generalized procedure based on similar known reactions and should be optimized for specific laboratory conditions.

Materials:

- 2-Mercaptothiophene
- Chloroacetic acid
- Sodium hydroxide (NaOH)
- Water
- Hydrochloric acid (HCl) for acidification
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Anhydrous magnesium sulfate or sodium sulfate for drying

Procedure:

- **Preparation of the Thiolate:** In a reaction vessel, dissolve 2-mercaptothiophene in an aqueous solution of sodium hydroxide. The base will deprotonate the thiol to form the sodium thiophen-2-thiolate.
- **Nucleophilic Substitution:** To the solution of the thiolate, slowly add a solution of chloroacetic acid. The reaction mixture is typically stirred at room temperature or with gentle heating to facilitate the substitution reaction.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Acidification:** Once the reaction is complete, the mixture is cooled to room temperature. The aqueous solution is then acidified with hydrochloric acid to protonate the carboxylate and precipitate the **2-(Thiophen-2-ylthio)acetic acid** product.
- **Isolation and Purification:** The precipitated solid can be collected by filtration. Further purification can be achieved by recrystallization from an appropriate solvent system. Alternatively, the product can be extracted into an organic solvent, dried over an anhydrous salt, and the solvent evaporated to yield the purified product.

Potential Applications in Research and Development

While specific applications of **2-(Thiophen-2-ylthio)acetic acid** are not well-documented, the structural motifs present in the molecule suggest its potential utility in several areas of chemical and pharmaceutical research. Thiophene derivatives, in general, are known to possess a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties^{[4][5]}.

Medicinal Chemistry

- **Scaffold for Drug Discovery:** This compound can serve as a valuable building block for the synthesis of more complex molecules with potential therapeutic applications. The carboxylic acid group provides a handle for further chemical modifications, such as amide bond formation, to create libraries of compounds for biological screening.

- **Enzyme Inhibition:** The thioether and carboxylic acid functionalities suggest that this molecule could be explored as an inhibitor for various enzymes, where these groups can interact with active site residues.

Materials Science

- **Polymer Chemistry:** Thiophene-containing molecules are precursors to conductive polymers. While this specific molecule's utility in this area is unexplored, it could potentially be used to synthesize functionalized polymers with unique properties.

Safety and Handling

Based on information from commercial suppliers, **2-(Thiophen-2-ylthio)acetic acid** should be handled with care. The provided GHS hazard statements indicate that the compound may be harmful if swallowed, cause skin irritation, cause serious eye irritation, and may cause respiratory irritation. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, are recommended when handling this chemical.

Conclusion

2-(Thiophen-2-ylthio)acetic acid is a thiophene derivative with a confirmed molecular formula and weight. While detailed scientific literature on its synthesis, properties, and applications is sparse, this guide provides a foundational understanding of the compound based on available data and established chemical principles. Its structure suggests potential as a versatile intermediate in medicinal chemistry and materials science. Further research is warranted to fully elucidate its chemical and biological properties and to explore its potential in various scientific and industrial applications.

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